

Application Notes and Protocols for Antennapedia Peptide TFA in Protein Transduction

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Compound of Interest

Compound Name: *Antennapedia peptide tfa*

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Introduction

The Antennapedia (Antp) peptide is a 16-amino acid cell-penetrating peptide (CPP) derived from the third helix of the homeodomain of the *Drosophila melanogaster* Antennapedia transcription factor.[1][2][3] Its trifluoroacetate (TFA) salt form enhances its stability and solubility, making it a valuable tool for research and drug development.[1] Antp peptide facilitates the intracellular delivery of a wide range of cargo molecules, including proteins, peptides, and nucleic acids, that are otherwise membrane-impermeable.[4][5][6] This process, known as protein transduction, offers a powerful method for studying intracellular processes and for the potential therapeutic delivery of macromolecules.

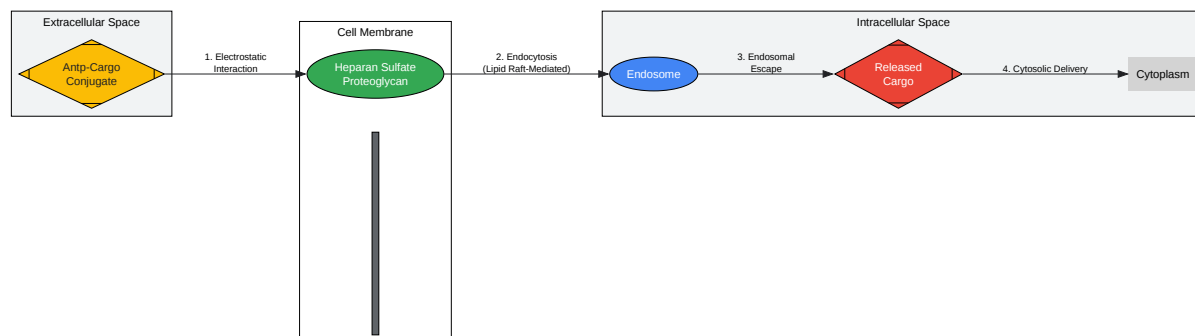
These application notes provide a comprehensive overview and detailed protocols for the use of **Antennapedia peptide TFA** in protein transduction experiments.

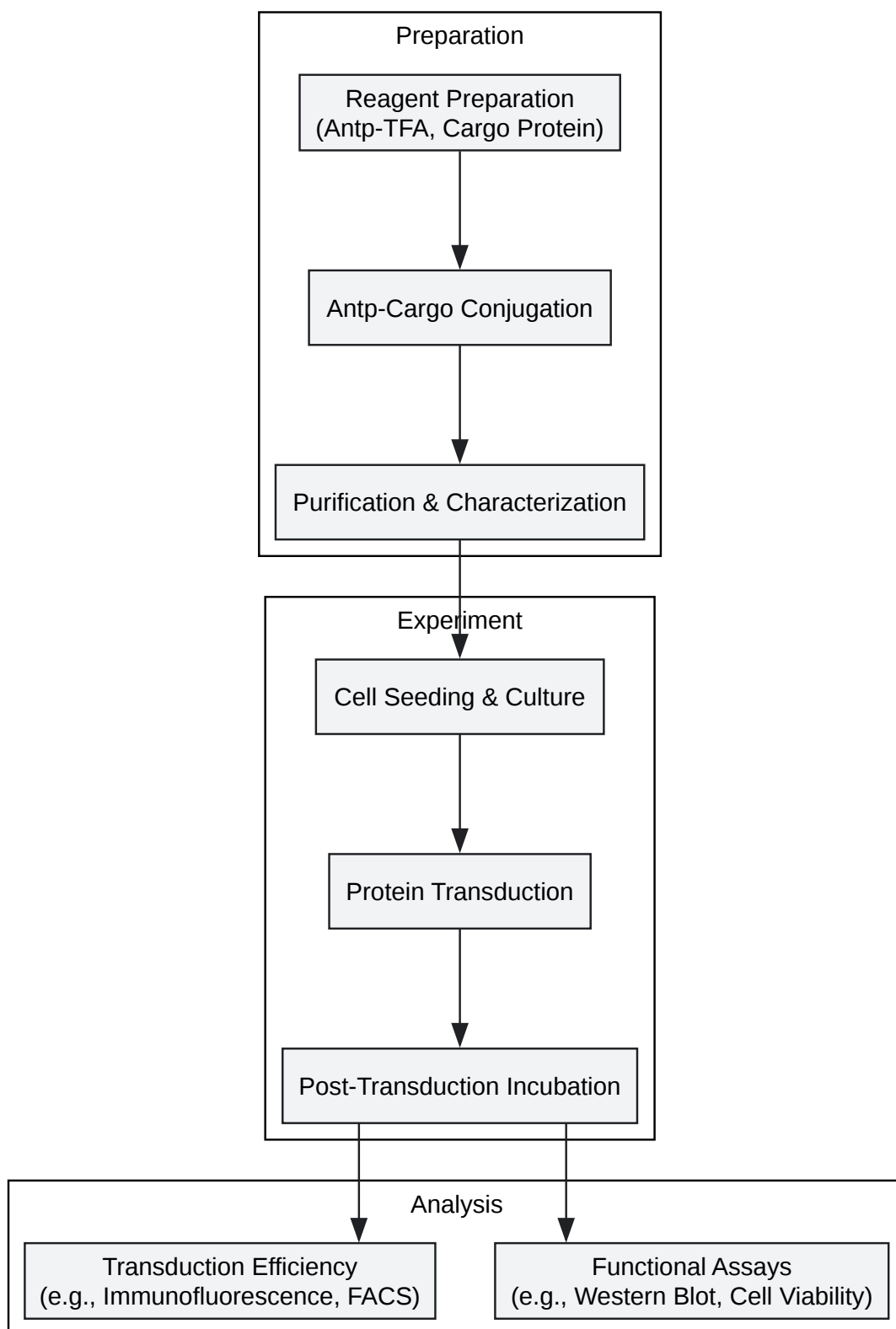
Mechanism of Action

The precise mechanism of Antennapedia-mediated transduction is still under investigation, but it is generally understood to be a multi-step process. Initially, the cationic Antp peptide interacts with negatively charged proteoglycans, such as heparan sulfate, on the cell surface.[3]

Following this initial binding, the peptide and its cargo are internalized. Evidence suggests that this occurs through endocytosis, particularly via a lipid raft-dependent and clathrin-independent pathway.[4] Once inside the endosome, the Antp-cargo conjugate must escape into the cytoplasm to reach its target. The proposed mechanism involves the peptide disrupting the endosomal membrane, allowing the cargo to be released into the cytosol.

Below is a diagram illustrating the proposed mechanism of Antennapedia peptide uptake.





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